

Essential Safety and Operational Guide for 2-Chloro-6-methylthiophenol

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Compound of Interest

Compound Name: 2-Chloro-6-methylthiophenol

Cat. No.: B098659

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This guide provides immediate, essential safety and logistical information for handling **2-Chloro-6-methylthiophenol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe handling, storage, and disposal of this compound.


Chemical Profile:

Property	Value
Molecular Formula	C7H7ClS[1][2]
Molecular Weight	158.65 g/mol [1]
Appearance	Colorless to yellow liquid[3][4]
Boiling Point	135 - 136 °C / 275 - 276.8 °F[3]
CAS Number	18858-05-4[1][2]

Hazard Identification and GHS Classification:

2-Chloro-6-methylthiophenol is considered a hazardous chemical.[3] It is harmful if swallowed and causes serious eye irritation.[1][3] It may also cause respiratory irritation.[3]

GHS Pictograms:

 alt text

Signal Word: Warning[3]

Hazard Statements:

- H302: Harmful if swallowed[1][3]
- H318: Causes serious eye damage[1]
- H319: Causes serious eye irritation[3]
- H335: May cause respiratory irritation[3]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Hand Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[5][6] Inspect gloves before use.	To prevent skin contact.[5]
Eye Protection	Chemical safety goggles or a face shield.[5][6]	To protect against splashes and vapors that can cause serious eye irritation.[5]
Skin and Body Protection	Wear a lab coat, long pants, and closed-toe shoes.[5][7]	To prevent skin exposure.[5]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[5][6] If a fume hood is not available or if there is a risk of generating aerosols, use a NIOSH-approved respirator with an appropriate cartridge.[5]	To minimize inhalation of vapors.[6]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure a certified chemical fume hood is operational.
- Verify that an emergency eyewash station and safety shower are readily accessible.[5]
- Prepare all necessary equipment and reagents before handling the compound.
- Have designated and properly labeled waste containers ready for liquid and solid chemical waste.[6]

2. Handling:

- Always handle **2-Chloro-6-methylthiophenol** within a chemical fume hood.[5]

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mists.[3]
- Wash hands thoroughly after handling.[3][5]
- Keep containers tightly closed when not in use and store in a dry, cool, and well-ventilated place.[3]

Emergency and Disposal Plan

Spill Response:

- Evacuate and Ventilate: Immediately evacuate the spill area and ensure adequate ventilation.
- Wear PPE: Don the appropriate personal protective equipment before addressing the spill.
- Contain Spill: Use an inert absorbent material like sand or vermiculite to contain the spill.[5]
- Collect Waste: Carefully collect the absorbed material and any contaminated items into a sealed, properly labeled container for hazardous waste disposal.[5]
- Decontaminate Area: Clean the spill area with a suitable solvent, followed by washing with soap and water.

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[3][8]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[3][8] Remove contaminated clothing.[3] If irritation persists, seek medical attention.[3]
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[3] Seek immediate medical attention.[3]

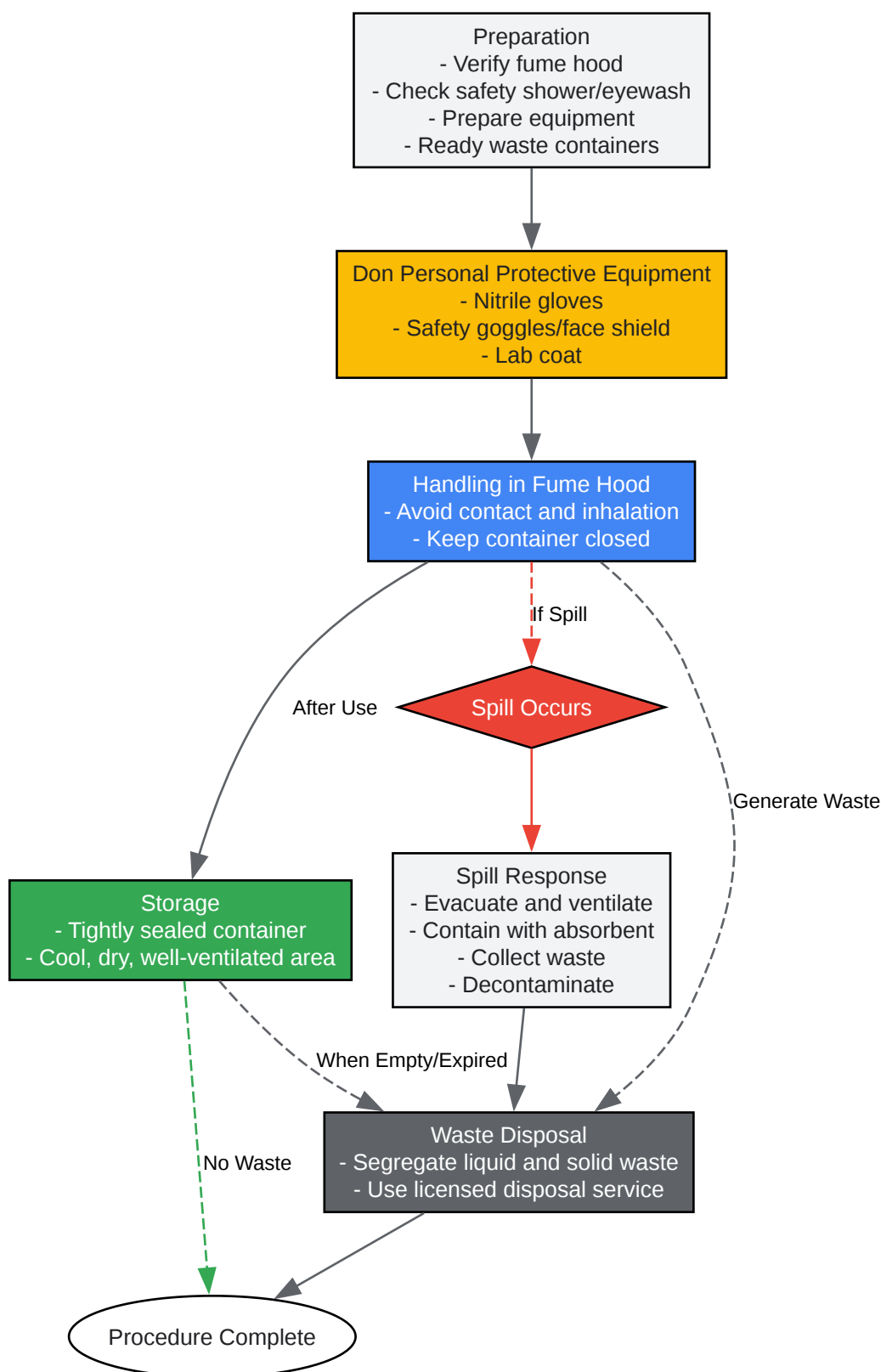
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water.[3]
Seek immediate medical attention.[3]

Disposal Plan:

All waste containing **2-Chloro-6-methylthiophenol** must be treated as hazardous waste.

- Liquid Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
- Solid Waste: Contaminated materials such as gloves, absorbent pads, and pipette tips should be placed in a sealed, labeled container for hazardous waste.
- Dispose of all waste through a licensed professional waste disposal service in accordance with local, state, and federal regulations.[3][9]

Workflow for Safe Handling of 2-Chloro-6-methylthiophenol



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Caption: Logical workflow for the safe handling and disposal of **2-Chloro-6-methylthiophenol**.

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